

Application Note: Synthesis of Calcium Lactobionate Nanoparticles for Targeted Drug Delivery

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Compound of Interest

Compound Name: *Calcium lactobionate hydrate*

Cat. No.: B8006933

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Abstract & Scientific Rationale

Calcium Lactobionate (CaL) is a unique carbohydrate-based salt comprising calcium and two lactobionate anions. In drug delivery, it serves a dual function: the calcium ion (Ca^{2+}) acts as a crosslinker or coordination center, while the lactobionate moiety provides active targeting capabilities.

The core rationale for synthesizing CaL-based nanoparticles lies in the Asialoglycoprotein Receptor (ASGPR). This receptor is highly overexpressed on the sinusoidal surface of hepatocytes (liver cells) and recognizes terminal galactose residues. Since lactobionic acid contains a galactose unit, CaL nanoparticles can selectively target liver tissue, making them ideal carriers for hepatocellular carcinoma (HCC) therapeutics (e.g., Doxorubicin, Sorafenib) or gene therapies.

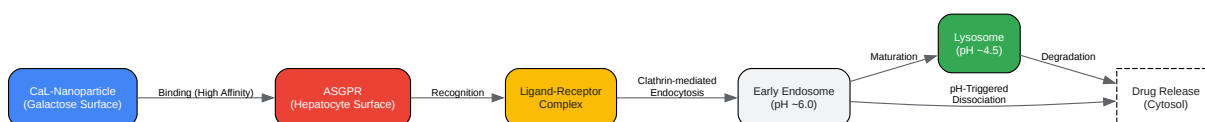
This guide details two distinct protocols:

- Protocol A: Synthesis of CaL-Stabilized Calcium Carbonate Nanoparticles (High pH-sensitivity).

- Protocol B: Self-Assembled Calcium-Lactobionate-Drug Coordination Polymer Nanoparticles (High drug loading).

Mechanism of Action: ASGPR Targeting

The following diagram illustrates the receptor-mediated endocytosis pathway utilized by CaL nanoparticles.



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Figure 1: Mechanism of hepatocyte-specific uptake via ASGPR. The galactose moiety of calcium lactobionate binds to ASGPR, triggering internalization and subsequent pH-dependent drug release.

Materials & Equipment

Reagent	Grade/Specification	Role
Calcium Lactobionate (CaL)	High Purity (>98%), MW: 754.55 Da	Targeting ligand & Ca ²⁺ source
Sodium Carbonate (Na ₂ CO ₃)	Anhydrous, ACS Reagent	Carbonate source (Protocol A)
Doxorubicin HCl (DOX)	>98% (for drug loading)	Model therapeutic cargo
Ethanol / Acetone	HPLC Grade	Anti-solvent
Deionized Water (DI)	18.2 MΩ·cm	Solvent

Equipment:

- High-speed homogenizer or probe sonicator.

- Magnetic stirrer with temperature control.
- Centrifuge (capable of 15,000 x g).
- Dynamic Light Scattering (DLS) analyzer (e.g., Malvern Zetasizer).
- Scanning Electron Microscope (SEM) for morphology.

Experimental Protocols

Protocol A: CaL-Stabilized Calcium Carbonate Nanoparticles (CaCO₃-CaL)

Best for: pH-sensitive delivery of hydrophilic drugs.

This method utilizes a precipitation reaction where CaL acts as a crystal growth inhibitor and surface stabilizer, ensuring the particles remain in the nanometer range and present galactose on the surface.

Step-by-Step Methodology:

- Precursor Preparation:
 - Solution A: Dissolve 0.5 g of Calcium Lactobionate in 20 mL of DI water.
 - Solution B: Dissolve 0.2 g of Sodium Carbonate (Na₂CO₃) in 20 mL of DI water.
 - Drug Loading (Optional): Add 5 mg of Doxorubicin to Solution A.
- Precipitation:
 - Place Solution A under vigorous magnetic stirring (1000 RPM) at room temperature.
 - Add Solution B to Solution A dropwise (rate: 1 mL/min).
 - Observation: The solution will turn turbid as CaCO₃ nuclei form. The lactobionate anions will adsorb onto the growing crystal faces, limiting size.
- Aging & Stabilization:

- Continue stirring for 30 minutes.
- Sonicate the suspension for 10 minutes (40% amplitude) to disperse aggregates.
- Purification:
 - Centrifuge at 12,000 x g for 15 minutes.
 - Discard supernatant (contains unreacted ions).
 - Resuspend the pellet in Ethanol to wash. Repeat centrifugation.
 - Final resuspension in DI water or lyophilize for storage.

Protocol B: Self-Assembled Ca-Lactobionate-Drug Coordination Polymers

Best for: High drug loading efficiency (>20%) and precise stoichiometry.

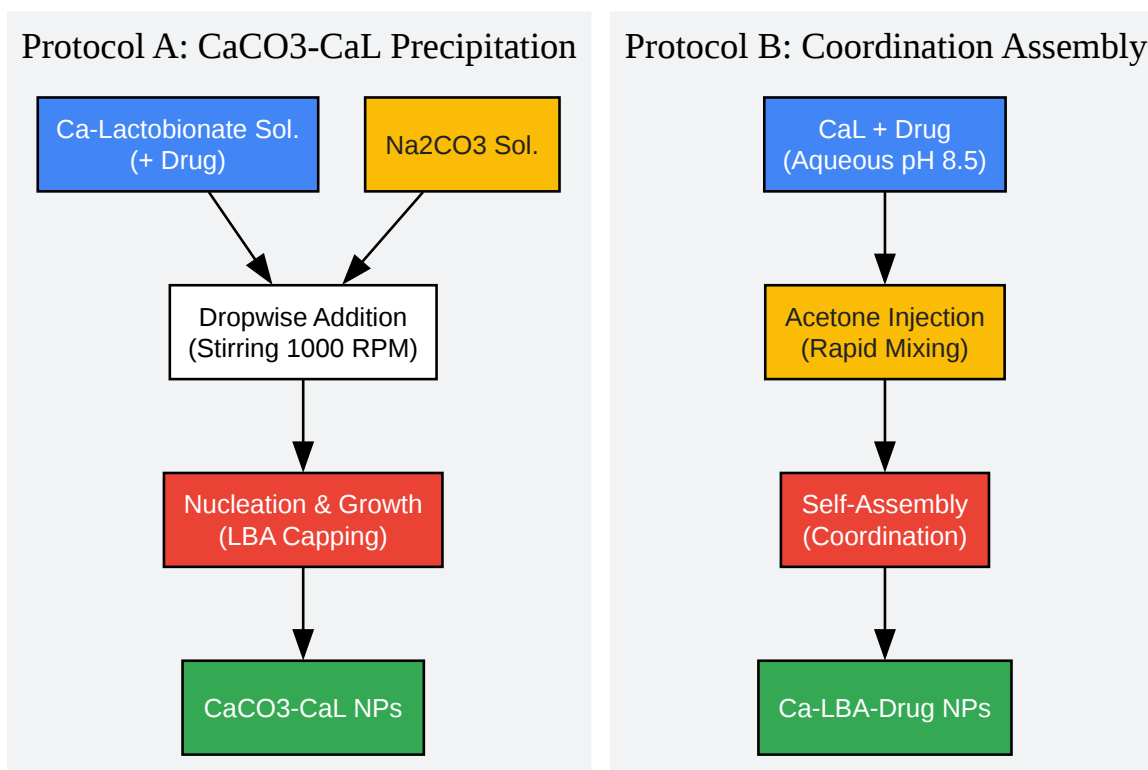
This advanced method exploits the coordination chemistry between the Ca^{2+} metal center, the carboxylate/hydroxyl groups of lactobionate, and the amine/hydroxyl groups of the drug (e.g., Anthracyclines).

Step-by-Step Methodology:

- Reaction Mixture:
 - Dissolve 10 mg of Doxorubicin HCl in 5 mL of DI water.
 - Add 50 mg of Calcium Lactobionate. Stir until fully dissolved.
 - Adjust pH to 8.5 using 0.1 M NaOH. Note: Basic pH deprotonates the drug and ligand, facilitating coordination with Ca^{2+} .
- Nanoprecipitation (Solvent Displacement):
 - Prepare 20 mL of Acetone (Anti-solvent) in a separate beaker under high-speed stirring (1200 RPM).

- Inject the aqueous Reaction Mixture into the Acetone rapidly using a micropipette or syringe pump.
- Mechanism:^[1]^[2]^[3]^[4] The sudden change in solvent polarity triggers the self-assembly of hydrophobic Ca-LBA-Drug nanospheres.
- Crosslinking (Optional for Stability):
 - If higher stability is required, add 10 μ L of 25% Glutaraldehyde or Genipin solution and stir for 2 hours.
- Solvent Removal:
 - Evaporate the acetone using a rotary evaporator or allow it to stir open-air overnight in a fume hood.
 - Dialyze the remaining aqueous solution (MWCO 3.5 kDa) against water to remove free drug.

Synthesis Workflow Diagram



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Figure 2: Workflow comparison between Precipitation (Protocol A) and Coordination Self-Assembly (Protocol B).

Characterization & Quality Control

To validate the synthesis, the following parameters must be assessed.

Parameter	Technique	Target Specification	Troubleshooting
Particle Size	DLS (Zetasizer)	100 – 200 nm	If >200nm, increase stirring speed or sonication time.
Polydispersity (PDI)	DLS	< 0.2	High PDI indicates aggregation; improve washing steps.
Zeta Potential	Electrophoresis	-10 to -20 mV	Negative charge confirms Lactobionate coating (carboxyl groups).
Morphology	SEM / TEM	Spherical / Cubic	Irregular shapes suggest uncontrolled crystal growth.
Drug Loading (DLC)	UV-Vis Spectroscopy	5% - 15% (w/w)	If low, optimize pH during drug incubation.

Calculation for Encapsulation Efficiency (EE%):

References

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